

Essential Safety and Disposal Information for A-77003

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-77003

Cat. No.: B1664747

[Get Quote](#)

For laboratory personnel engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and regulatory compliance. This document provides essential information regarding the disposal of **A-77003**, an HIV-1 protease inhibitor.

Chemical Identification

While a specific Safety Data Sheet (SDS) for **A-77003** is not publicly available, the following identifiers have been established for this compound:

Identifier	Value
Common Name	A-77003
Synonym	Abbott 77003[1]
Chemical Class	Antiretroviral agent, HIV-1 Protease Inhibitor[2]
CAS Number	134878-17-4[2]
IUPAC Name	L-Altritol, 1,2,5,6-tetradecoxy-2,5-bis(((2S)-3-methyl-2-(((methyl(2-pyrimidinylmethyl)amino)carbonyl)amino)-1-oxobutyl)amino)-1,6-diphenyl-[1]

Proper Disposal Procedures for A-77003

As **A-77003** is a potent, biologically active compound intended for research use, it must be treated as hazardous chemical waste. The following procedural steps provide a general guideline for its proper disposal. Note: All laboratory personnel must adhere to their institution's specific Environmental Health and Safety (EHS) protocols and local, state, and federal regulations.

Step 1: Waste Segregation and Collection

- Solid Waste:
 - Collect any solid **A-77003**, contaminated personal protective equipment (PPE) such as gloves and lab coats, and other contaminated materials (e.g., weigh boats, contaminated bench paper) in a designated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material, be in good condition, and have a secure lid.
 - Label the container with "Hazardous Waste," the full chemical name, and any known hazard characteristics (e.g., "Toxic," "Biologically Active").
- Liquid Waste:
 - Collect solutions containing **A-77003** in a designated, leak-proof hazardous waste container.
 - Ensure the container is compatible with the solvents used.
 - Do not mix incompatible waste streams.
 - Label the container with "Hazardous Waste," the full chemical names of all components (including solvents), and their approximate concentrations.

Step 2: Storage of Chemical Waste

- Store waste containers in a designated, well-ventilated, and secure satellite accumulation area.

- Ensure containers are kept closed except when adding waste.
- Provide secondary containment to prevent spills.

Step 3: Scheduling Waste Pickup

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not dispose of **A-77003** down the drain or in the regular trash.

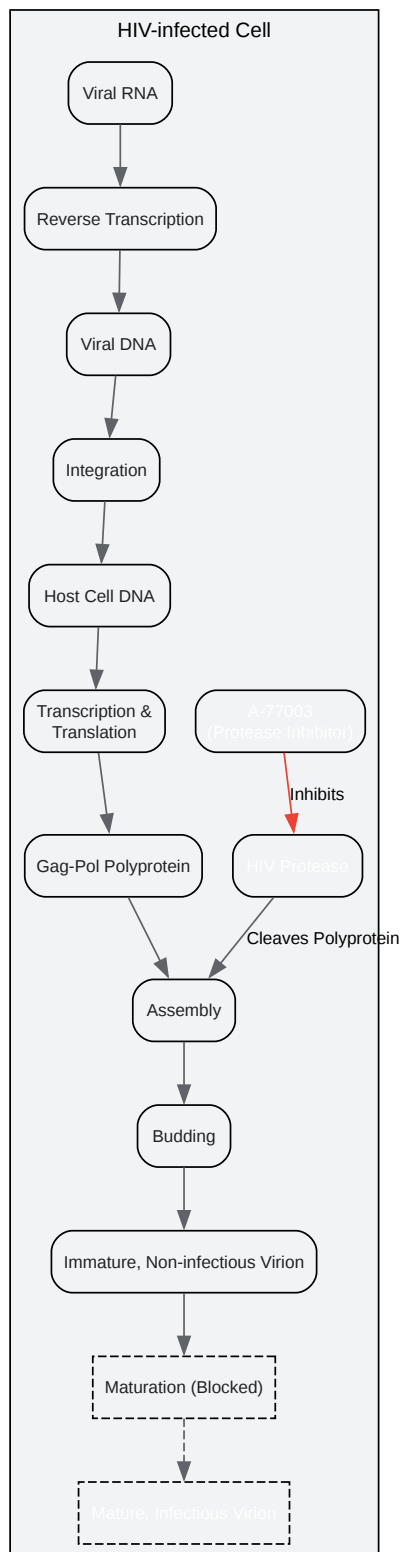
Step 4: Decontamination

- Thoroughly decontaminate all surfaces and equipment that have come into contact with **A-77003** using an appropriate cleaning agent as determined by your laboratory's standard operating procedures.
- Dispose of all cleaning materials as hazardous waste.

Experimental Protocols: Mechanism of Action

A-77003 functions as an inhibitor of the HIV-1 protease, a critical enzyme in the viral life cycle. The following diagram illustrates the general mechanism of action for HIV protease inhibitors.

Mechanism of HIV Protease Inhibition by A-77003

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safety, pharmacokinetics, and antiviral activity of A77003, a C2 symmetry-based human immunodeficiency virus protease inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Information for A-77003]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664747#a-77003-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com